

Laboratory synthesis protocols for Methyl 2-propoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-propoxybenzoate

CAS No.: 18167-33-4

Cat. No.: B102055

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Application Note: Optimized Synthesis of **Methyl 2-propoxybenzoate** via Williamson Etherification

Introduction & Chemical Profile

Methyl 2-propoxybenzoate (CAS: 18167-33-4) is an ortho-substituted benzoate ester utilized primarily as a fragrance ingredient (green, balsamic notes) and a pharmaceutical intermediate. Structurally, it consists of a methyl salicylate core where the phenolic hydroxyl group has been alkylated with a propyl chain.

This application note details a robust laboratory-scale synthesis protocol. Unlike Fischer esterification, which targets the carboxyl group, this protocol utilizes the Williamson Ether Synthesis to selectively alkylate the phenolic oxygen. This route is preferred for its high chemo-selectivity, preventing transesterification of the methyl ester moiety.

Property	Data
IUPAC Name	Methyl 2-propoxybenzoate
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
Boiling Point	~255–260 °C (atm); ~115–120 °C (4 mmHg)
Density (Est.)	1.09 – 1.12 g/mL
Solubility	Soluble in EtOH, Et ₂ O, DCM; Insoluble in water.

Strategic Considerations & Mechanism

Chemo-Selectivity

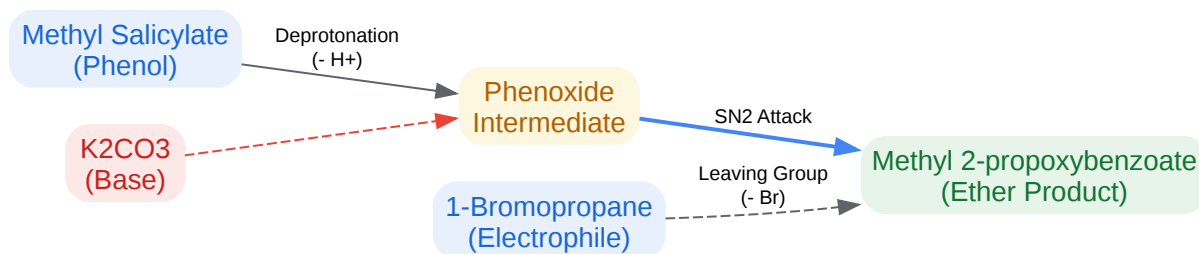
The starting material, Methyl Salicylate, contains two oxygen-rich functional groups: a phenolic hydroxyl and a methyl ester.

- Challenge: Strong bases (e.g., NaOH, NaOEt) in alcoholic solvents can cause hydrolysis (saponification) or transesterification of the methyl ester.
- Solution: Use Potassium Carbonate (K₂CO₃) in an aprotic solvent (Acetone or DMF). K₂CO₃ is basic enough to deprotonate the phenol (pKa ~10) but generally too weak to hydrolyze the ester under anhydrous conditions.

Reaction Mechanism (SN2)

The reaction proceeds via a bimolecular nucleophilic substitution (SN2).

- Activation: The base deprotonates the phenolic -OH, breaking the intramolecular hydrogen bond between the phenol and the carbonyl oxygen.
- Substitution: The resulting phenoxide ion attacks the electrophilic carbon of 1-bromopropane, displacing the bromide ion.



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Figure 1: Mechanistic pathway for the O-alkylation of methyl salicylate.

Experimental Protocol

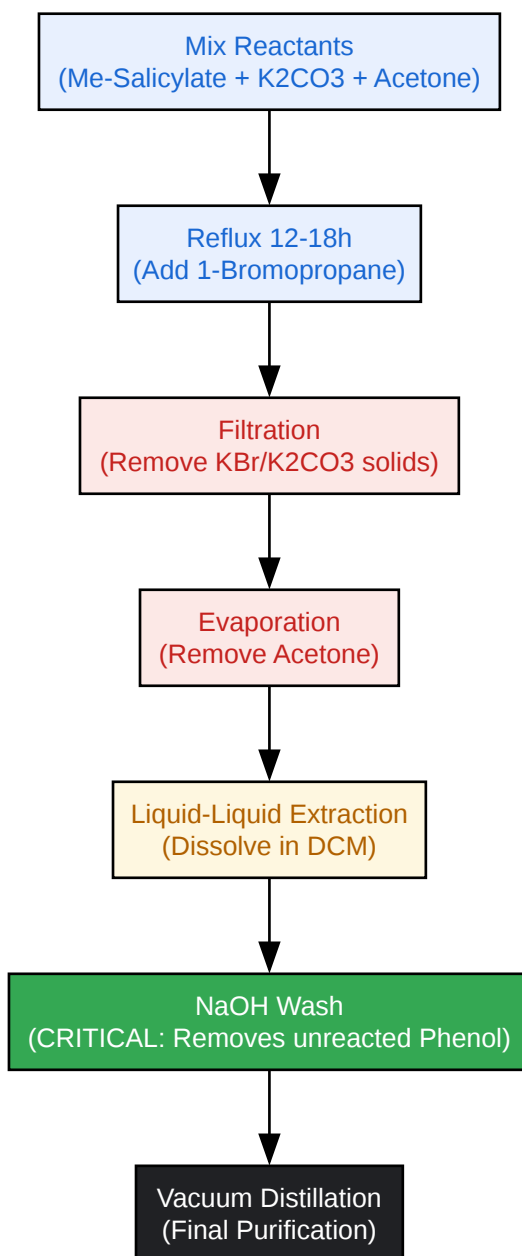
Materials & Reagents

- Methyl Salicylate: 15.2 g (100 mmol)
- 1-Bromopropane: 18.5 g (150 mmol, 1.5 eq)
- Potassium Carbonate (K₂CO₃): 27.6 g (200 mmol, 2.0 eq) – Must be anhydrous/granular.
- Potassium Iodide (KI): 0.8 g (5 mmol, 0.05 eq) – Finkelstein catalyst to accelerate reaction.
- Acetone: 150 mL (Reagent grade, dried over molecular sieves).

Step-by-Step Methodology

- **Setup:** Equip a 500 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser. Place the system under a nitrogen atmosphere (optional but recommended to prevent oxidation).
- **Charging:** Add Methyl Salicylate (15.2 g) and Acetone (150 mL) to the flask. Stir to dissolve.
- **Base Addition:** Add anhydrous K₂CO₃ (27.6 g) and catalytic KI (0.8 g). The mixture will be a heterogeneous suspension.
- **Alkylation:** Add 1-Bromopropane (18.5 g) via syringe or dropping funnel.

- Reflux: Heat the mixture to a gentle reflux (~56–60 °C) for 12 to 18 hours.
 - Monitoring: Check progress via TLC (Hexane:Ethyl Acetate 8:2). The starting material (Methyl Salicylate) will appear lower (more polar) due to the free -OH group. The product will move higher (less polar).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Filter off the solid inorganic salts (KBr, excess K_2CO_3) using a sintered glass funnel. Wash the filter cake with cold acetone (2 x 20 mL).
 - Concentrate the filtrate under reduced pressure (Rotovap) to remove acetone and excess 1-bromopropane.
- Extraction & Washing (Critical Step):
 - Dissolve the oily residue in Diethyl Ether or Dichloromethane (100 mL).
 - Wash 1: 10% NaOH (2 x 50 mL). Note: This removes unreacted Methyl Salicylate by converting it into the water-soluble sodium salicylate salt. The product (an ether-ester) remains in the organic layer.
 - Wash 2: Brine (saturated NaCl, 50 mL).
 - Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4 .
- Isolation: Filter the drying agent and evaporate the solvent to yield the crude oil.
- Purification: Purify via Vacuum Distillation.
 - Target Fraction: ~115–120 °C at 4 mmHg.



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Figure 2: Operational workflow for the synthesis and purification of **Methyl 2-propoxybenzoate**.

Validation & Quality Control

¹H-NMR Analysis (CDCl₃, 400 MHz)

The successful formation of the ether bond is confirmed by the appearance of the propoxy group signals and the disappearance of the phenolic proton.

Shift (δ ppm)	Multiplicity	Integration	Assignment
7.75	dd	1H	Ar-H (Ortho to COOMe)
7.45	td	1H	Ar-H
6.90 – 7.00	m	2H	Ar-H (Ortho/Para to OR)
3.98	t	2H	-O-CH ₂ - (Propoxy ether linkage)
3.88	s	3H	-COOCH ₃ (Methyl Ester)
1.85	sextet	2H	-CH ₂ -CH ₂ -CH ₃
1.05	t	3H	-CH ₂ -CH ₃

Infrared (IR) Spectroscopy

- Diagnostic Absence: The broad O-H stretch (3200–3400 cm⁻¹) characteristic of Methyl Salicylate must be absent.
- Diagnostic Presence:
 - C=O Ester Stretch: ~1725 cm⁻¹ (Sharp, strong).
 - C-O Ether Stretch: ~1240–1260 cm⁻¹.

Safety & Handling

- 1-Bromopropane: Volatile and potentially neurotoxic. Handle in a fume hood.
- Methyl Salicylate: Toxic if ingested in large quantities (salicylism).
- Waste Disposal: Aqueous washes containing sodium salicylate should be neutralized before disposal. Halogenated waste (DCM) must be segregated.

References

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